

# Essential Safety and Operational Guide for 8-Chloro-6-iodoquinoline

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 8-Chloro-6-iodoquinoline

CAS No.: 111454-67-2

Cat. No.: B599941

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **8-Chloro-6-iodoquinoline**. Adherence to these guidelines is critical to ensure personal safety and environmental protection in the laboratory.

## I. Hazard Identification and Personal Protective Equipment (PPE)

**8-Chloro-6-iodoquinoline** is a halogenated quinoline derivative that should be handled with caution due to its potential toxicity. While specific toxicological data for this compound is limited, related compounds exhibit hazards including acute oral toxicity, skin irritation, and serious eye irritation. Therefore, a stringent approach to personal protection is mandatory.

Required Personal Protective Equipment (PPE):

- **Eye and Face Protection:** Chemical safety goggles with side shields are the minimum requirement. A face shield should be worn over safety goggles when there is a risk of

splashing.

- **Hand Protection:** Chemically resistant gloves are essential. Disposable nitrile gloves provide good splash protection, but for prolonged contact or handling larger quantities, heavier-duty gloves such as butyl rubber or Viton™ should be considered. Always inspect gloves for integrity before use and change them immediately if contaminated.
- **Body Protection:** A flame-resistant lab coat, fully buttoned, is required. For operations with a higher risk of exposure, a chemically resistant apron or coveralls should be worn over the lab coat.
- **Respiratory Protection:** All handling of solid **8-Chloro-6-iodoquinoline** that may generate dust must be conducted in a certified chemical fume hood to avoid inhalation. If a fume hood is not available or if there is a risk of aerosol generation that cannot be controlled, a properly fitted respirator with an appropriate cartridge for organic vapors and particulates should be used.

## II. Quantitative Data Summary

The following table summarizes the available quantitative data for **8-Chloro-6-iodoquinoline**. It is important to note that some physical and safety parameters for this specific compound are not readily available in published literature. In such cases, data for structurally similar compounds are provided for reference and should be used with caution.

Property	Value	Notes
Chemical Formula	C <sub>9</sub> H <sub>5</sub> ClIN	
Molecular Weight	289.5 g/mol	
Appearance	Solid (presumed)	
Melting Point	Data not available	For reference: 6-Iodoquinoline melts at 91°C[1], and 8-Chloroquinoline melts at -20°C[2][3].
Boiling Point	Data not available	
GHS Hazard Statements	H302, H315, H319, H332	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, Harmful if inhaled.[4]
Occupational Exposure Limits (OEL)	Data not available	No specific OELs (e.g., PEL, TLV) have been established for 8-Chloro-6-iodoquinoline.[5][6][7][8] It is recommended to handle it in a manner that minimizes any potential for exposure.

### III. Operational Plan: Step-by-Step Handling Procedures

This section outlines the standard operating procedure for weighing and dissolving solid **8-Chloro-6-iodoquinoline**.

#### A. Preparation and Weighing:

- Work Area Preparation:
  - Ensure the chemical fume hood is certified and functioning correctly.

- Cover the work surface within the fume hood with disposable absorbent bench paper.
- Gather all necessary equipment: analytical balance, spatulas, weighing paper or boat, and labeled receiving vessel.
- Personal Protective Equipment (PPE):
  - Don all required PPE as detailed in Section I before entering the designated handling area.
- Weighing the Compound:
  - Place a tared weighing boat or paper on the analytical balance inside the fume hood.
  - Carefully transfer the desired amount of **8-Chloro-6-iodoquinoline** from the stock container to the weighing boat using a clean spatula.
  - Close the stock container immediately after dispensing.
  - Record the exact weight of the compound.

#### B. Dissolution Procedure:

- Solvent Addition:
  - Carefully add the weighing boat containing the compound to a labeled beaker or flask of appropriate size inside the fume hood.
  - Using a graduated cylinder or pipette, add the desired solvent to the vessel in a slow and controlled manner to avoid splashing.
- Ensuring Complete Dissolution:
  - If necessary, use a magnetic stirrer and stir bar to facilitate dissolution. Gentle heating on a stirrer/hotplate may be applied if the compound's solubility characteristics allow and it does not pose an additional risk.

- Visually confirm that all the solid has dissolved before proceeding with the experimental use.
- Post-Handling:
  - Wipe down the spatula and any other reusable equipment with a solvent-moistened cloth. Dispose of the cloth as hazardous waste.
  - Dispose of the weighing boat and any other disposable materials in the designated solid hazardous waste container.
  - Clean the work area within the fume hood.
  - Remove PPE in the correct order to avoid cross-contamination and wash hands thoroughly.

## IV. Disposal Plan

All waste materials contaminated with **8-Chloro-6-iodoquinoline** must be treated as hazardous waste.

### A. Waste Segregation and Collection:

- Solid Waste:
  - Includes contaminated weighing paper, gloves, bench paper, and any unreacted compound.
  - Collect in a clearly labeled, sealed, and chemically compatible container designated for "Halogenated Organic Solid Waste".
- Liquid Waste:
  - Includes unused solutions and solvent rinses.
  - Collect in a clearly labeled, sealed, and chemically compatible container designated for "Halogenated Organic Liquid Waste".

- Do not mix with non-halogenated organic waste, as this increases disposal costs and complexity.
- Sharps Waste:
  - Contaminated needles, syringes, or broken glassware must be placed in a designated sharps container for hazardous chemical waste.

#### B. Disposal Procedure:

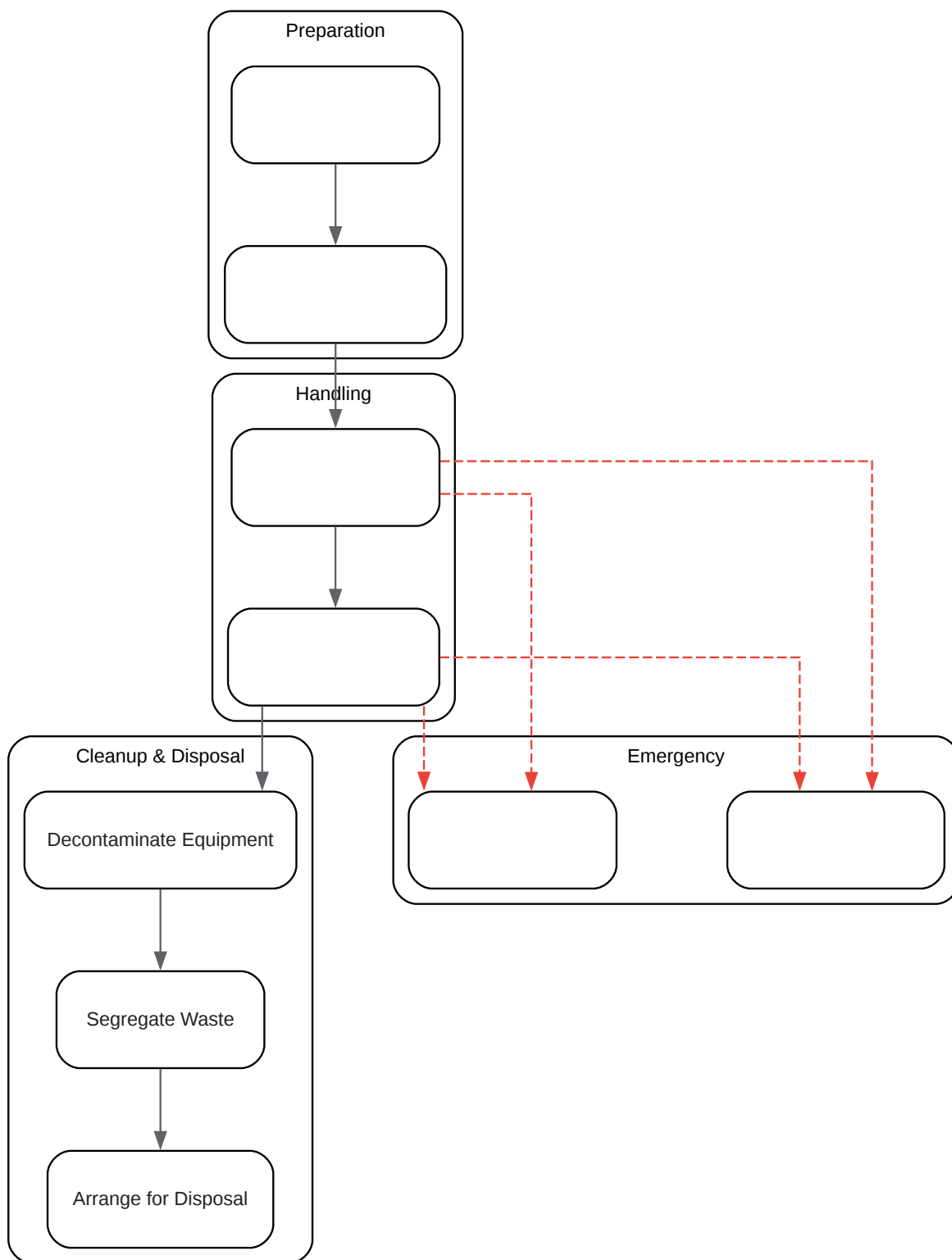
- Labeling: Ensure all waste containers are clearly and accurately labeled with "Hazardous Waste," the full chemical name "**8-Chloro-6-iodoquinoline**," and any other components of the waste stream.
- Storage: Store waste containers in a designated satellite accumulation area, away from incompatible materials.
- Arrangement for Disposal: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste by a licensed contractor. Do not pour any waste containing **8-Chloro-6-iodoquinoline** down the drain.<sup>[9]</sup>

## V. Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- Spill:

- For small spills within a chemical fume hood, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for hazardous waste disposal.
- For larger spills, or any spill outside of a fume hood, evacuate the area, restrict access, and contact your institution's EHS department or emergency response team immediately.

#### Workflow for Safe Handling of **8-Chloro-6-iodoquinoline**



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Caption: Logical workflow for the safe handling of **8-Chloro-6-iodoquinoline**.

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## References

- 1. 6-Iodoquinoline CAS#: 13327-31-6 [[m.chemicalbook.com](http://m.chemicalbook.com)]
- 2. 8-Chloroquinoline CAS#: 611-33-6 [[m.chemicalbook.com](http://m.chemicalbook.com)]
- 3. CAS Common Chemistry [[commonchemistry.cas.org](http://commonchemistry.cas.org)]
- 4. achmem.com [[achmem.com](http://achmem.com)]
- 5. Permissible Exposure Limits – OSHA Annotated Table Z-1 | Occupational Safety and Health Administration [[osha.gov](http://osha.gov)]
- 6. ecetoc.org [[ecetoc.org](http://ecetoc.org)]
- 7. mhssn.igc.org [[mhssn.igc.org](http://mhssn.igc.org)]
- 8. worksafebc.com [[worksafebc.com](http://worksafebc.com)]
- 9. Proper disposal of chemicals - Sciencemadness Wiki [[sciencemadness.org](http://sciencemadness.org)]
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